A Comparative Guide to the Characterization of Substituted Phenoxybenzaldehydes

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Compound of Interest

Compound Name:	*4-Fluoro-2-phenoxybenzaldehyde*
CAS No.:	*887267-45-0*
Cat. No.:	*B3031947*

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Editorial Note: This technical guide was initially scoped to cover **4-Fluoro-2-phenoxybenzaldehyde**. However, a comprehensive literature review reveals a significant focus on the isomeric compound, 4-Fluoro-3-phenoxybenzaldehyde, due to its established role as a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Data on the 2-phenoxy isomer is sparse by comparison. Consequently, this guide will focus on the well-characterized 4-Fluoro-3-phenoxybenzaldehyde, presenting it as a model compound. We will draw comparisons with structurally related analogs, including 2-phenoxybenzaldehyde and 4-fluorobenzaldehyde, to provide a broader understanding of how substituent positioning and identity influence molecular properties and reactivity.

Introduction: The Strategic Value of Fluorinated Phenoxybenzaldehydes

Substituted benzaldehydes are foundational pillars in the architecture of complex organic molecules. Within this class, phenoxybenzaldehyde scaffolds offer a unique combination of steric bulk and electronic properties, making them valuable intermediates.[1] The strategic incorporation of a fluorine atom, as seen in 4-Fluoro-3-phenoxybenzaldehyde, further enhances the utility of this scaffold. Organofluorine compounds are of immense interest in drug

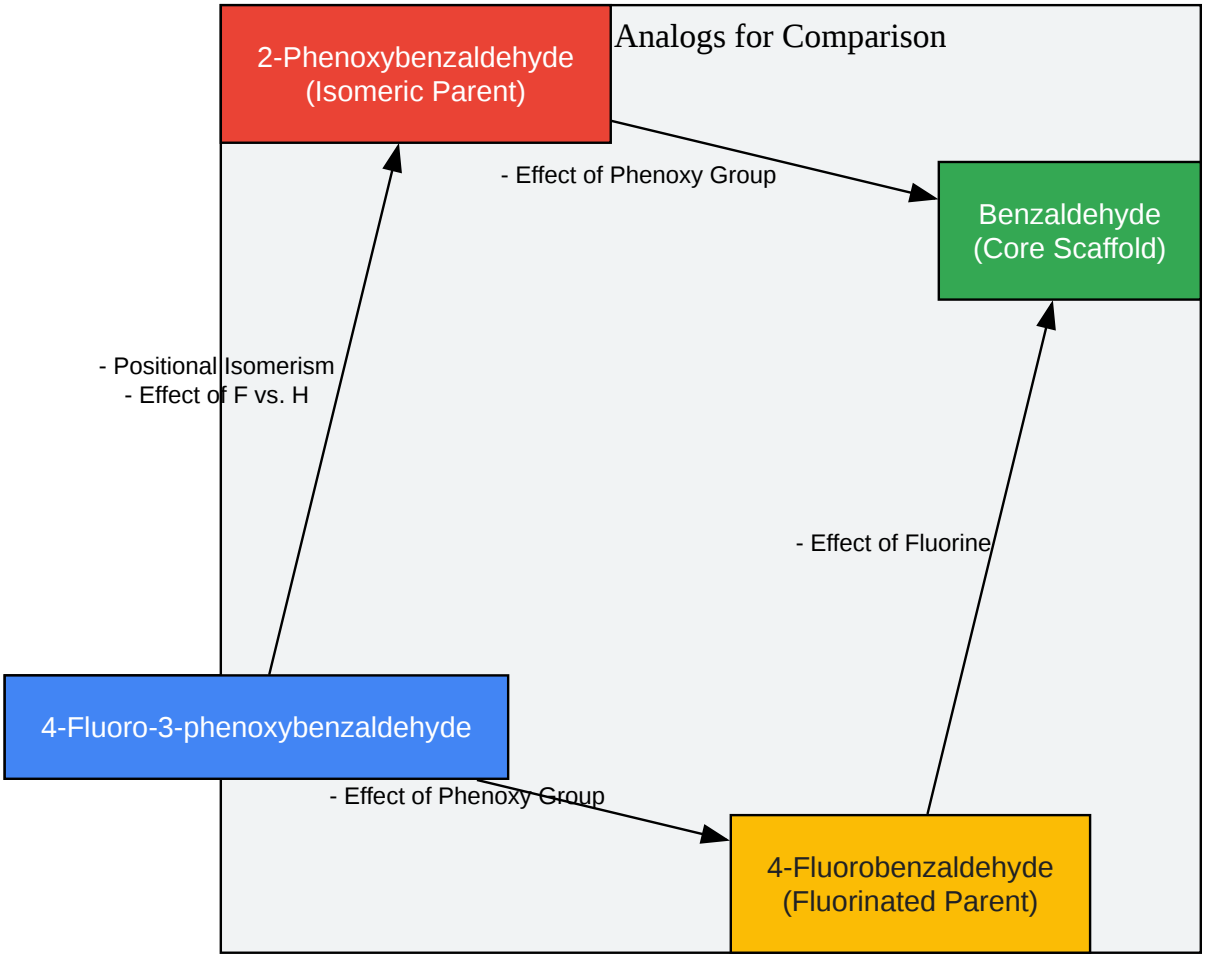
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development, as fluorine's high electronegativity and small size can improve metabolic stability, binding affinity, and lipophilicity of therapeutic candidates.[2]

4-Fluoro-3-phenoxybenzaldehyde is a versatile aromatic aldehyde that serves as a crucial building block in the synthesis of a wide array of compounds, particularly in the agrochemical sector for the production of pyrethroid insecticides and in medicinal chemistry for developing novel therapeutics.[1] Its reactivity is primarily defined by the interplay between three key features: the electrophilic aldehyde group, the electron-withdrawing fluorine atom, and the bulky phenoxy ether linkage. Understanding the characterization of this molecule is paramount for ensuring purity, predicting reactivity, and optimizing synthetic pathways.

This guide provides a comparative analysis of 4-Fluoro-3-phenoxybenzaldehyde, contextualizing its properties against simpler analogs to elucidate the specific contributions of its functional groups.

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Figure 1: A logical diagram illustrating the structural relationships between the primary compound of interest and its analogs used for comparative analysis.

Comparative Physicochemical Properties

The physicochemical properties of a synthetic intermediate are critical determinants of its handling, reactivity, and purification profile. The introduction of fluorine and phenoxy substituents significantly alters the properties relative to simpler benzaldehydes.

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Property	4-Fluoro-3-phenoxybenzaldehyde	2-Phenoxybenzaldehyde	4-Fluorobenzaldehyde
CAS Number	68359-57-9	19434-34-5	459-57-4
Molecular Formula	$C_{13}H_9FO_2$	$C_{13}H_{10}O_2$	C_7H_5FO
Molecular Weight	216.21 g/mol	198.22 g/mol	124.11 g/mol
Appearance	Colorless to light yellow liquid/solid	Colorless to pale yellow liquid	Colorless to light yellow liquid
Boiling Point	135 °C @ 2 mmHg	114 °C @ 0.1 mmHg	181 °C @ 760 mmHg
Melting Point	~56-59 °C	N/A (Liquid)	-10 °C
Density	~1.23 g/mL @ 25 °C	~1.15 g/mL	~1.16 g/mL @ 25 °C
Solubility	Soluble in ethanol, acetone, DMSO; insoluble in water.	Moderately soluble in ethanol, ether; less soluble in water.[3]	Soluble in ethanol, ether; slightly soluble in water.[4]

Data sourced from various chemical suppliers and databases.[2][3][4][5][6][7]

Analysis of Structure-Property Relationships:

- Effect of the Phenoxy Group: Comparing 4-Fluorobenzaldehyde to 4-Fluoro-3-phenoxybenzaldehyde, the addition of the bulky, hydrophobic phenoxy group drastically increases the molecular weight, boiling point, and melting point, while reducing solubility in polar solvents like water.

- Effect of the Fluorine Atom: The fluorine atom in 4-Fluoro-3-phenoxybenzaldehyde, compared to an analogous non-fluorinated phenoxybenzaldehyde, increases the molecular weight and density. Its strong electron-withdrawing nature also enhances the electrophilicity of the carbonyl carbon, a key factor in its reactivity.[8]

- Positional Isomerism: The properties of 2-phenoxybenzaldehyde differ from the 3-phenoxy isomer primarily due to steric effects. The ortho-phenoxy group can sterically hinder

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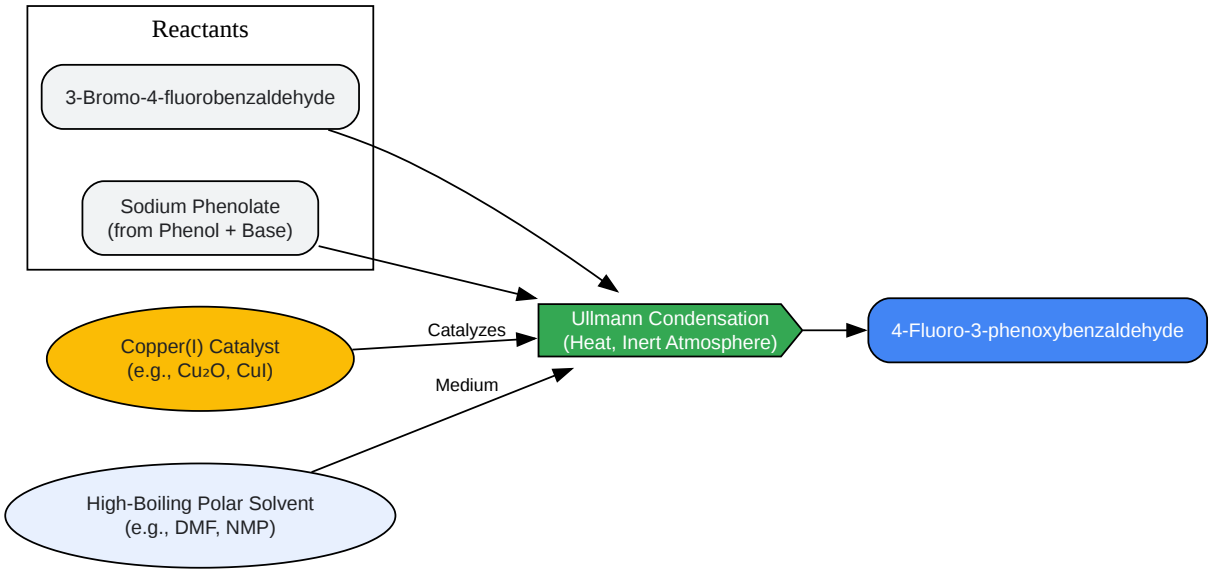
reactions at the adjacent aldehyde, a factor not as prominent in the meta-substituted isomer.[1]

Synthesis and Reactivity Profile

Synthesis via Ullmann Condensation

A prevalent method for synthesizing diaryl ethers like 4-Fluoro-3-phenoxybenzaldehyde is the Ullmann condensation.[9][10] This copper-catalyzed nucleophilic aromatic substitution reaction involves the coupling of an aryl halide with a phenol.[11] For this specific target, the reaction proceeds between 3-bromo-4-fluorobenzaldehyde and a phenoxide salt.

The electron-withdrawing nature of both the fluorine atom and the aldehyde group on the aryl halide substrate makes it more susceptible to nucleophilic attack, generally leading to higher yields under milder conditions than unactivated aryl halides.[9]



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Figure 2: A generalized workflow for the synthesis of 4-Fluoro-3-phenoxybenzaldehyde via the Ullmann Condensation reaction.

Chemical Reactivity

The reactivity of 4-Fluoro-3-phenoxybenzaldehyde is dominated by the aldehyde functional group. Aromatic aldehydes are generally less reactive than aliphatic aldehydes because the aromatic ring's resonance effect reduces the partial positive charge on the carbonyl carbon.[12][13] However, the fluorine atom at the para-position exerts a strong electron-withdrawing inductive effect, which counteracts this resonance donation, thereby increasing the electrophilicity of the carbonyl carbon and making it more reactive towards nucleophiles compared to unsubstituted benzaldehyde.[8]

Key Reactions:

- Oxidation: Like other aldehydes, it can be readily oxidized to the corresponding carboxylic acid (4-fluoro-3-phenoxybenzoic acid).[12][14]
- Reduction: The aldehyde can be reduced to form 4-fluoro-3-phenoxybenzyl alcohol.[12]
- Condensation Reactions: It serves as an excellent electrophile in reactions like the Wittig, Knoevenagel, or aldol condensations, which are fundamental for carbon-carbon bond formation.[8]

Experimental Protocol: Spectroscopic Characterization

Verifying the identity and purity of 4-Fluoro-3-phenoxybenzaldehyde is essential. Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are primary, non-destructive techniques for this purpose.

Objective: To confirm the structural integrity and purity of a synthesized batch of 4-Fluoro-3-phenoxybenzaldehyde.

Materials and Equipment

- NMR Spectrometer (e.g., 400 MHz)

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- FT-IR Spectrometer with ATR attachment
- NMR tubes, pipettes, vials
- Deuterated chloroform ($CDCl_3$) with 0.03% TMS
- Synthesized 4-Fluoro-3-phenoxybenzaldehyde sample
- Spatula and analytical balance

Step-by-Step Methodology

Part A: ^{1}H and ^{13}C NMR Spectroscopy

- Sample Preparation (The Causality of Solvent Choice):
  - Accurately weigh approximately 10-20 mg of the sample into a clean, dry vial.
  - Add ~0.7 mL of $CDCl_3$. Deuterated chloroform is chosen as it is an excellent solvent for a wide range of organic molecules and its deuterium signal provides a lock for the spectrometer. Its proton residual signal is well-known and does not typically interfere with key spectral regions. Tetramethylsilane (TMS) is included as an internal standard, defining the 0 ppm reference point.[15]
  - Gently swirl the vial to ensure the sample is fully dissolved.
  - Transfer the solution to a clean NMR tube.
- Data Acquisition:
  - Insert the NMR tube into the spectrometer.
  - Acquire a standard ^{1}H NMR spectrum. Key parameters include a sufficient number of scans (e.g., 8 or 16) to achieve a good signal-to-noise ratio.
  - Acquire a standard ^{13}C NMR spectrum. This requires significantly more scans (e.g., 1024 or more) due to the low natural abundance of the ^{13}C isotope.
- Spectral Interpretation (Self-Validating Analysis):

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- ^{1}H NMR: The spectrum should validate the structure. Expect to see:
  - An aldehydic proton (CHO) as a singlet in the highly deshielded region of δ 9.5-10.0 ppm.[16][17] Its singlet nature confirms no adjacent protons.
  - A complex multiplet pattern in the aromatic region (δ 7.0-8.0 ppm) corresponding to the 8 aromatic protons on the two rings. The specific splitting patterns are dictated by coupling between adjacent protons.
- ^{13}C NMR: The spectrum provides a carbon backbone map.
  - The most downfield signal will be the aldehydic carbon, typically appearing around δ 190-200 ppm.[16]
  - Multiple signals will appear in the aromatic region (δ 110-160 ppm). Carbon-fluorine coupling (large ^{1}JCF and smaller ^{2}JCF, ^{3}JCF) will be observable, providing definitive evidence for the fluorine's position.

Part B: FT-IR Spectroscopy

- Sample Preparation (Simplicity of ATR):
  - Ensure the diamond crystal of the ATR attachment is clean by wiping it with a soft tissue dampened with isopropanol and allowing it to dry completely.
  - Place a small drop of the liquid sample (or a few crystals if solid) directly onto the ATR crystal.
- Data Acquisition:
  - Acquire a background spectrum of the empty ATR crystal. This is crucial to subtract atmospheric (CO_2, H_2O) and instrument-related absorptions.
  - Lower the ATR press and apply gentle pressure to ensure good contact between the sample and the crystal.
  - Acquire the sample spectrum. Typically, 16-32 scans are co-added to produce a high-quality spectrum.

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- Spectral Interpretation:
  - The spectrum must show characteristic peaks for the key functional groups:
    - A strong, sharp absorption band around 1685-1710 cm^{-1} is indicative of the C=O stretch of an aromatic aldehyde.[18] Conjugation with the aromatic ring lowers this frequency compared to a saturated aldehyde.
    - Two medium-intensity C-H stretching bands characteristic of aldehydes are expected around 2820-2850 cm^{-1} and 2720-2750 cm^{-1}.[18] The latter is particularly diagnostic.
    - A strong band around 1200-1250 cm^{-1} corresponding to the C-O-C stretch of the aryl ether.
    - Bands in the 3000-3100 cm^{-1} region for aromatic C-H stretching.

Applications in Research and Development

The unique structure of 4-Fluoro-3-phenoxybenzaldehyde makes it a valuable precursor in several high-value industries.

- Agrochemicals: It is a pivotal intermediate in the synthesis of synthetic pyrethroid insecticides, such as cyfluthrin and permethrin. The specific arrangement of the fluoro and phenoxy groups contributes to the final product's insecticidal potency.
- Pharmaceuticals: The 4-fluoro-3-phenoxyphenyl moiety is a recognized scaffold in drug discovery. It is incorporated into molecules being investigated for anti-inflammatory and analgesic properties, and as potential kinase inhibitors.
- Material Science: This compound serves as a precursor in the production of specialized polymers and liquid crystal materials, where its structure can contribute to enhanced thermal stability and chemical resistance.

Conclusion

4-Fluoro-3-phenoxybenzaldehyde stands as a highly valuable and versatile chemical intermediate, whose utility is derived from a synergistic combination of its constituent functional groups. The aldehyde provides a reactive handle for molecular elaboration, the phenoxy group

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imparts specific steric and solubility characteristics, and the fluorine atom enhances metabolic stability and modulates electronic properties. A thorough characterization, principally through NMR and IR spectroscopy, is a non-negotiable step in its synthesis and application, ensuring the integrity of the material and the success of subsequent transformations. The comparative analysis presented in this guide highlights the rational basis for its unique properties and underscores its importance in the fields of medicinal chemistry and materials science.

References

- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Chemistry of Benzaldehyde: Reactions and Synthetic Utility. Retrieved from [Link]
- Cristau, H. J., et al. (2004). A General and Mild Ullmann-Type Synthesis of Diaryl Ethers. Organic Letters, 6(6), 913-916. Retrieved from [Link]
- PubChem. (n.d.). 4-Fluorobenzaldehyde. Retrieved from [Link]
- Chemistry LibreTexts. (2025). 19.14: Spectroscopy of Aldehydes and Ketones. Retrieved from [Link]
- Smith, B. C. (2017). The C=O Bond, Part II: Aldehydes. Spectroscopy Online. Retrieved from [Link]
- Sharma, V., et al. (2007). Structure-Reactivity Correlation in the Oxidation of Substituted Benzaldehydes by Pyridinium Bromochromate. Zeitschrift für Naturforschung B, 62(4), 545-551. Retrieved from [Link]
- Bacon, R. G. R., & Rennison, A. (1969). A Novel Diaryl Ether Ullmann-Type Synthesis using Thallium Derivatives as Both Aryl Components. Journal of the Chemical Society C: Organic, 312-315. Retrieved from [Link]
- Moorpark College. (n.d.). Experiment #16 – Introduction to IR and NMR Spectroscopy. Retrieved from [Link]
- University of California, Los Angeles. (n.d.). Spectroscopy Tutorial: Example 8. Retrieved from [Link]

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- NC State University Libraries. (n.d.). 19.14 Spectroscopy of Aldehydes and Ketones. Retrieved from [Link]
- Chemistry LibreTexts. (2025). 19.14: Spectroscopy of Aldehydes and Ketones. Retrieved from [Link]
- Chemistry Stack Exchange. (2018). Reactivity of Benzaldehyde between aldehydes. Retrieved from [Link]
- Wikipedia. (n.d.). Ullmann condensation. Retrieved from [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. CAS 19434-34-5: 2-Phenoxybenzaldehyde | CymitQuimica [cymitquimica.com]
- 4. CAS 459-57-4: 4-Fluorobenzaldehyde | CymitQuimica [cymitquimica.com]
- 5. 2-PHENOXYBENZALDEHYDE | 19434-34-5 [chemicalbook.com]
- 6. 4-Fluorobenzaldehyde | 459-57-4 [chemicalbook.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. A Novel Diaryl Ether Ullmann-Type Synthesis using Thallium Derivatives as Both Aryl Components [scielo.org.mx]
- 10. Ullmann condensation - Wikipedia [en.wikipedia.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. nbinno.com [nbinno.com]
- 13. chemistry.stackexchange.com [chemistry.stackexchange.com]

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- 14. researchgate.net [researchgate.net]
- 15. moorparkcollege.edu [moorparkcollege.edu]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. 19.14 Spectroscopy of Aldehydes and Ketones – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 18. spectroscopyonline.com [spectroscopyonline.com]
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